

Monitoring FIIN-2 Target Engagement in Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: FIIN-2

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Introduction

FIIN-2 is a potent, irreversible pan-inhibitor of the Fibroblast Growth Factor Receptors (FGFRs), a family of receptor tyrosine kinases frequently implicated in cancer.[1][2] As a covalent inhibitor, **FIIN-2** forms a stable bond with its target proteins, offering the potential for prolonged and robust target inhibition.[1] Understanding and quantifying the engagement of **FIIN-2** with its intended targets (on-target) and any unintended targets (off-targets) within a cellular context is critical for its development as a therapeutic agent and its use as a chemical probe.

These application notes provide a detailed overview and experimental protocols for monitoring **FIIN-2** target engagement in cells. The methodologies described herein are essential for confirming the mechanism of action, determining cellular potency, and assessing the selectivity of **FIIN-2**.

Target Profile of FIIN-2

FIIN-2 primarily targets the four members of the FGFR family (FGFR1, FGFR2, FGFR3, and FGFR4).[1] It has been shown to be effective against wild-type FGFRs and certain gatekeeper mutants that confer resistance to other FGFR inhibitors.[1] In addition to its on-target activity, **FIIN-2** has been reported to engage with other kinases, including the Epidermal Growth Factor Receptor (EGFR) and AMP-activated protein kinase α 1 (AMPK α 1).[3]

Quantitative Data: Biochemical Potency and Cellular Proliferation

The following tables summarize the reported in vitro potency of **FIIN-2** against its primary targets and its anti-proliferative effects in various cell lines.

Target	IC50 (nM)
FGFR1	3.1
FGFR2	4.3
FGFR3	27
FGFR4	45
EGFR	204

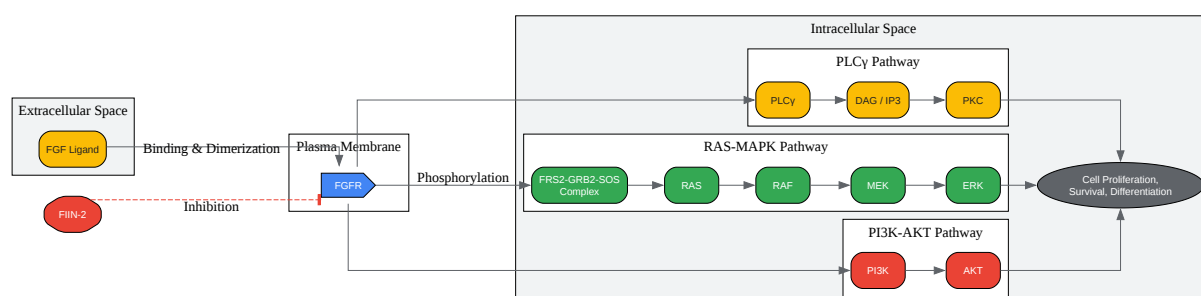
Table 1: Biochemical IC50 values of **FIIN-2** against various kinases. Data compiled from multiple sources.[1]

Cell Line	EC50 (nM)	FGFR Dependence
Ba/F3 (FGFR1)	1-93	FGFR1
Ba/F3 (FGFR2)	1-93	FGFR2
Ba/F3 (FGFR3)	1-93	FGFR3
Ba/F3 (FGFR4)	1-93	FGFR4
Ba/F3 (FGFR2 V564F)	58	FGFR2 Gatekeeper Mutant

Table 2: Cellular EC50 values of **FIIN-2** in engineered Ba/F3 cell lines dependent on various FGFRs.[1]

FGFR Signaling Pathway and Inhibition by FIIN-2

FGFRs are key regulators of cellular processes such as proliferation, differentiation, and survival. Upon binding of a fibroblast growth factor (FGF) ligand, FGFRs dimerize and autophosphorylate, initiating a cascade of downstream signaling events. The primary signaling pathways activated by FGFRs include the RAS-MAPK (ERK), PI3K-AKT, and PLC γ pathways. **FIIN-2**, by irreversibly binding to the ATP-binding pocket of FGFRs, blocks their kinase activity and subsequent downstream signaling.[1]



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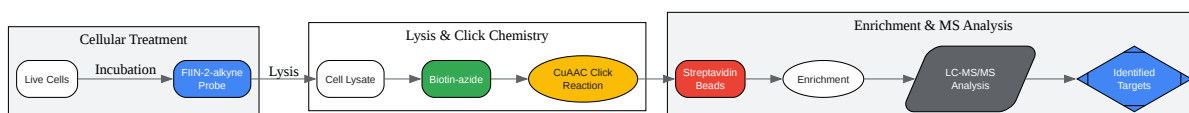
Caption: FGFR signaling pathway and its inhibition by **FIIN-2**.

Experimental Protocols for Monitoring Target Engagement

Several methods can be employed to monitor the engagement of **FIIN-2** with its targets in a cellular environment. The choice of method depends on the specific research question, available resources, and the desired throughput.

Chemoproteomics for Target Identification and Selectivity Profiling

Chemoproteomics is a powerful technique to identify the direct targets of a covalent inhibitor on a proteome-wide scale. This method typically involves synthesizing a probe molecule that incorporates a reporter tag (e.g., an alkyne) onto the inhibitor scaffold.



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Caption: Workflow for chemoproteomic identification of **FIIN-2** targets.

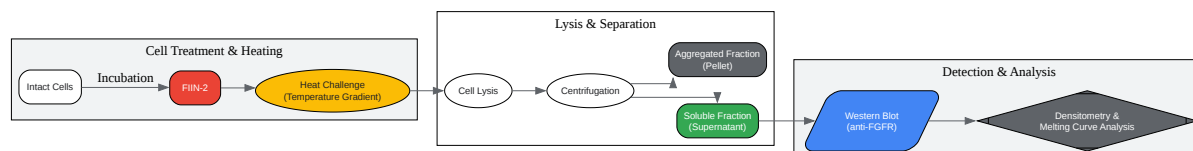
Protocol: Competitive Chemoproteomics

- **Probe Synthesis**: Synthesize an alkyne-tagged version of **FIIN-2** (**FIIN-2-alkyne**).
- **Cell Culture and Treatment**:
 - Culture cells of interest (e.g., a cancer cell line expressing FGFRs) to 70-80% confluency.
 - For competitive profiling, pre-incubate cells with an excess of unlabeled **FIIN-2** or DMSO (vehicle control) for 1-2 hours.
 - Treat the cells with the **FIIN-2-alkyne** probe at a pre-determined optimal concentration and incubate for an appropriate time to allow for covalent modification of targets.

- Cell Lysis:
 - Harvest the cells and lyse them in a suitable lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
 - Clarify the lysate by centrifugation to remove cellular debris.
- Click Chemistry Reaction:
 - To the clarified lysate, add the components for the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click reaction: biotin-azide, a copper(I) source (e.g., CuSO₄ and a reducing agent like sodium ascorbate), and a copper-chelating ligand (e.g., TBTA).
 - Incubate the reaction for 1-2 hours at room temperature.
- Protein Enrichment:
 - Add streptavidin-coated beads to the reaction mixture and incubate for 1-2 hours at 4°C with gentle rotation to capture the biotin-labeled proteins.
 - Wash the beads extensively with lysis buffer to remove non-specifically bound proteins.
- On-Bead Digestion and Mass Spectrometry:
 - Elute the bound proteins or perform on-bead digestion with trypsin.
 - Analyze the resulting peptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Analysis:
 - Identify and quantify the enriched proteins using a suitable proteomics software package.
 - Compare the protein enrichment in the **FIIN-2**-alkyne treated samples with and without pre-incubation with unlabeled **FIIN-2** to identify specific targets.

Cellular Thermal Shift Assay (CETSA)

CETSA is a biophysical method that measures the thermal stability of proteins in their native cellular environment. The binding of a ligand, such as **FIIN-2**, can stabilize its target protein, leading to an increase in its melting temperature (Tagg).



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Caption: Workflow for the Cellular Thermal Shift Assay (CETSA).

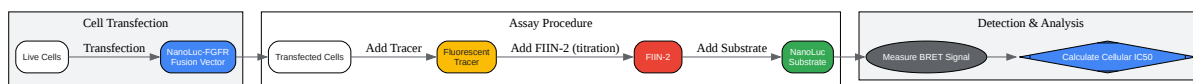
Protocol: CETSA with Western Blotting

- Cell Culture and Treatment:
 - Culture cells to 70-80% confluency.
 - Treat the cells with **FIIN-2** at various concentrations or with DMSO (vehicle control) for 1-2 hours at 37°C.
- Heat Challenge:
 - Aliquot the cell suspension into PCR tubes.
 - Heat the tubes at a range of temperatures (e.g., 40-70°C in 2-3°C increments) for 3 minutes using a thermal cycler, followed by a cooling step.
- Cell Lysis and Fractionation:
 - Lyse the cells by freeze-thaw cycles or by adding a suitable lysis buffer.

- Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to separate the soluble fraction (supernatant) from the aggregated proteins (pellet).
- Protein Quantification and Western Blotting:
 - Carefully collect the supernatant and determine the protein concentration.
 - Normalize the protein concentration for all samples.
 - Perform SDS-PAGE and Western blotting using a primary antibody specific for the target protein (e.g., anti-FGFR1).
- Data Analysis:
 - Quantify the band intensities using densitometry.
 - Plot the normalized band intensities as a function of temperature to generate a melting curve.
 - Determine the melting temperature (Tagg) for the target protein in the presence and absence of **FIIN-2**. A positive shift in Tagg indicates target engagement.

NanoBRET™ Target Engagement Assay

The NanoBRET™ (Bioluminescence Resonance Energy Transfer) Target Engagement Assay is a live-cell method that quantifies the binding of a test compound to a target protein. It utilizes a target protein fused to a NanoLuc® luciferase and a fluorescent tracer that binds to the same target. Compound binding displaces the tracer, leading to a decrease in the BRET signal.



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Caption: Workflow for the NanoBRET™ Target Engagement Assay.

Protocol: NanoBRET™ Target Engagement Assay

- Cell Transfection:
 - Transfect host cells (e.g., HEK293T) with a vector encoding the target protein (e.g., FGFR1) fused to NanoLuc® luciferase.
 - Culture the transfected cells for 24-48 hours to allow for protein expression.
- Assay Setup:
 - Harvest the transfected cells and resuspend them in a suitable assay medium.
 - Dispense the cell suspension into a multi-well plate.
 - Add a fluorescent tracer that binds to the target protein.
- Compound Treatment:
 - Add serial dilutions of **FIIN-2** to the wells.
 - Incubate the plate for a sufficient time to allow the binding to reach equilibrium.
- BRET Measurement:
 - Add the NanoLuc® substrate to initiate the luminescent reaction.
 - Measure the donor (NanoLuc®) and acceptor (tracer) emission signals using a BRET-compatible plate reader.
- Data Analysis:
 - Calculate the BRET ratio (acceptor emission / donor emission).
 - Plot the BRET ratio as a function of the **FIIN-2** concentration and fit the data to a dose-response curve to determine the cellular IC50 for target engagement.

Conclusion

Monitoring the cellular target engagement of **FIIN-2** is a critical aspect of its preclinical characterization. The combination of chemoproteomics for target identification, CETSA for confirming intracellular target binding, and NanoBRET™ for quantifying cellular potency provides a comprehensive approach to understanding the mechanism of action and selectivity of this covalent FGFR inhibitor. The detailed protocols provided in these application notes serve as a guide for researchers to effectively implement these techniques in their own studies.

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